Application Notes and Protocols for Studying Transcription Initiation Using β-Amanitin

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Compound of Interest

Compound Name:	*beta-Amanitin*
CAS No.:	*13567-07-2*
Cat. No.:	*B084932*

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Introduction

β-Amanitin is a potent and highly specific inhibitor of eukaryotic RNA polymerase II (Pol II) and, to a lesser extent, RNA polymerase III (Pol III). This cyclic octapeptide, found in mushrooms of the Amanita genus, has become an invaluable tool in molecular biology for dissecting the mechanisms of transcription. Its high affinity and specificity for Pol II allow researchers to distinguish between the activities of the different RNA polymerases and to study the dynamics of transcription initiation and elongation. These application notes provide an overview of the use of β-amanitin in transcription research and detailed protocols for its application.

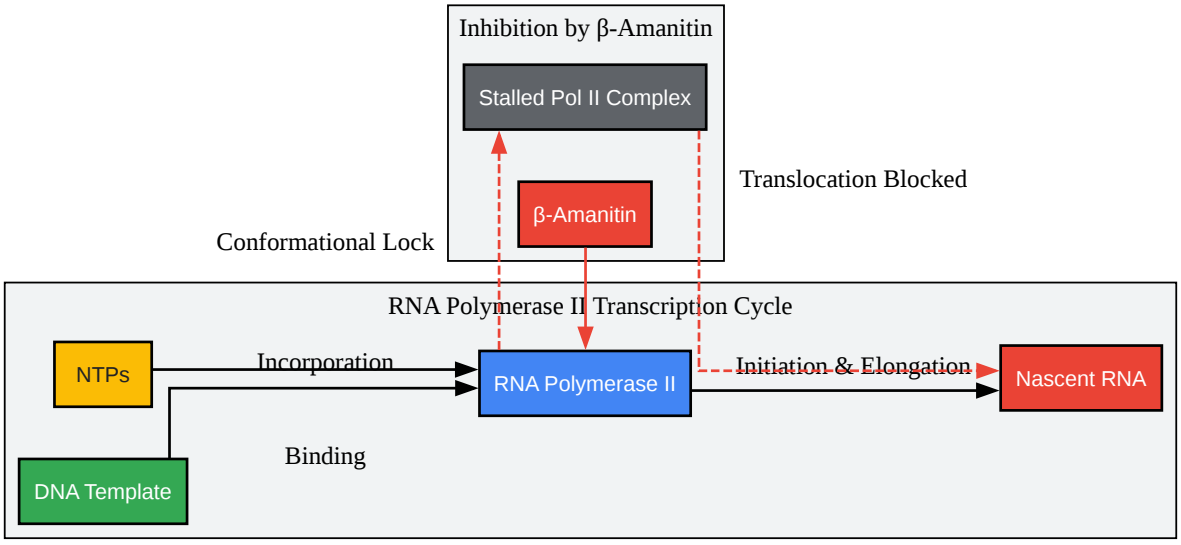
β-Amanitin functions by binding to the large subunit of Pol II, near the enzyme's active site. This binding does not prevent the formation of the pre-initiation complex or the initial phosphodiester bond. Instead, it inhibits the translocation of the polymerase along the DNA template, effectively stalling transcription after the synthesis of a few nucleotides. This property makes it a powerful tool for studying the early stages of transcription.

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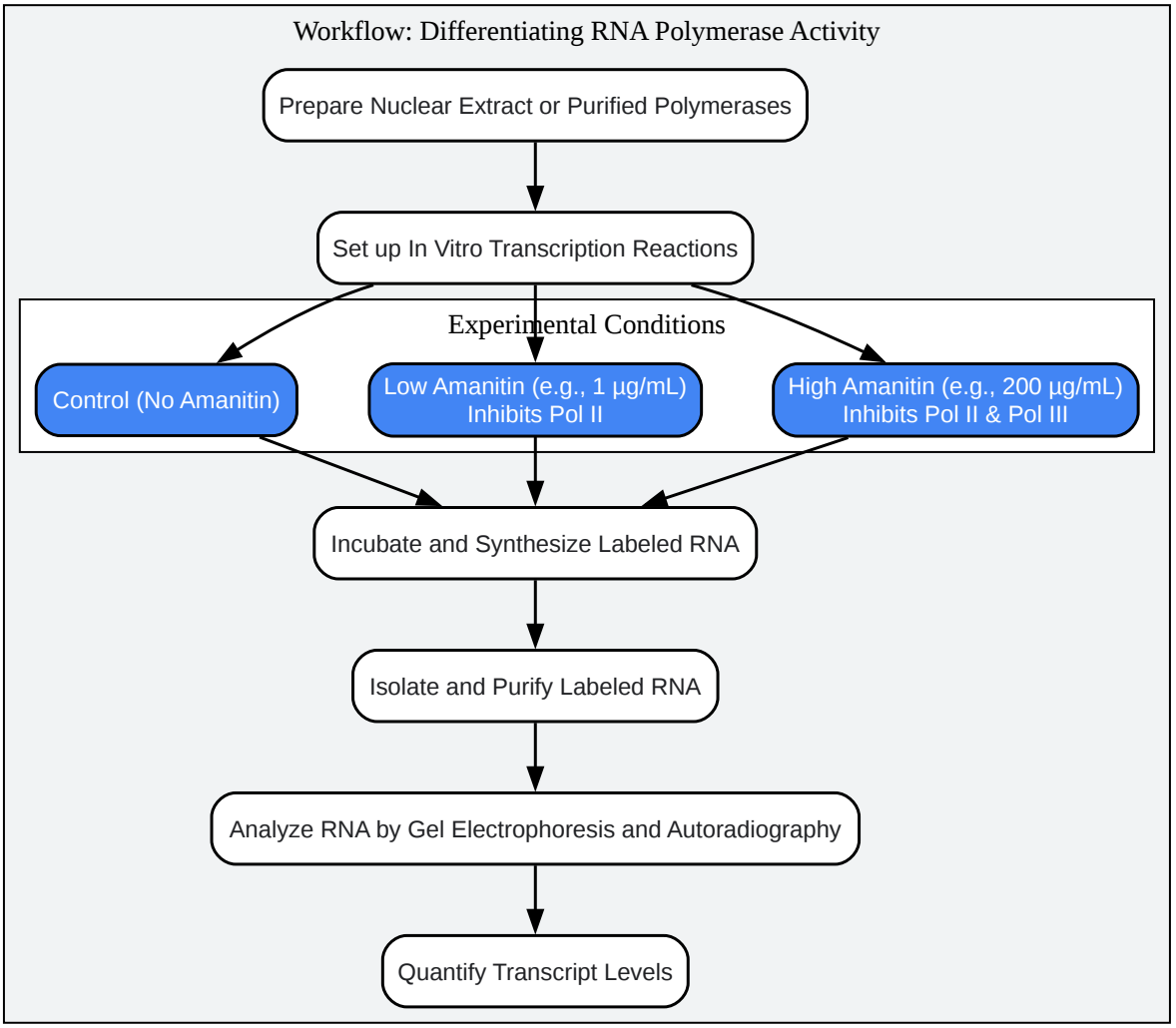
Mechanism of Action of β-Amanitin

β-Amanitin's inhibitory effect is a result of its interaction with the "bridge helix" of the RPB1 subunit of RNA Polymerase II. This interaction locks the polymerase in a conformation that prevents its translocation along the DNA template, thereby halting transcription.

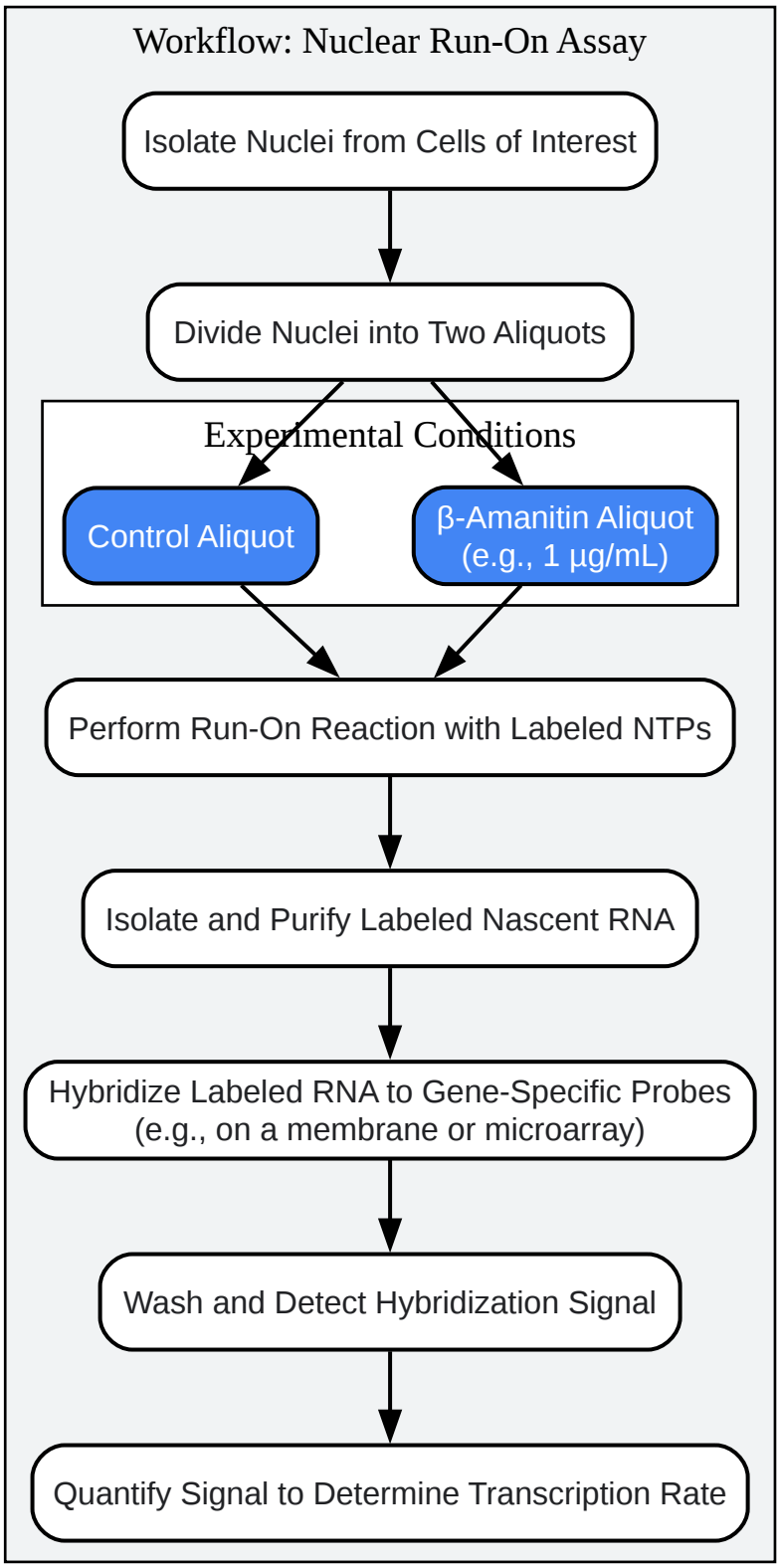
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